



# Preparing Stock Solutions of CA-170: An Application Note and Protocol

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation of stock solutions of CA-170, an orally available small molecule inhibitor of the immune checkpoint proteins V-domain Ig suppressor of T-cell activation (VISTA) and Programmed Death-Ligand 1 (PD-L1).[1][2] Accurate preparation of stock solutions is critical for ensuring reproducible and reliable results in downstream experiments.

## **CA-170: Key Properties**

CA-170 is a first-in-class dual antagonist of VISTA and PD-L1, which are negative checkpoint regulators of immune activation.[1] It has demonstrated the ability to enhance the proliferation of T lymphocytes inhibited by PD-L1, PD-L2, and VISTA in a dose-dependent manner and has shown anti-tumor effects in preclinical models.[1][3]

## **Quantitative Data Summary**

For ease of reference, the key quantitative data for CA-170 are summarized in the table below.



Property	Value	Source
Molecular Weight	360.32 g/mol	[2][4][5][6]
CAS Number	1673534-76-3	[2][4][5]
Molecular Formula	C12H20N6O7	[2][4]
Solubility in DMSO	28.5 mg/mL to 72 mg/mL	[5][6][7][8]
Appearance	Solid Powder	[1]

# Experimental Protocol: Preparation of a 10 mM CA-170 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of CA-170 in dimethyl sulfoxide (DMSO). This is a common starting concentration for many in vitro experiments.

#### Materials:

- · CA-170 powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- · Sterile, conical-bottom polypropylene or glass vials
- · Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

#### Procedure:

- Pre-weighing Preparation:
  - Ensure the analytical balance is calibrated and level.



- o Place a sterile, empty vial on the balance and tare to zero.
- Weighing CA-170:
  - Carefully weigh the desired amount of CA-170 powder into the tared vial. For example, to prepare 1 mL of a 10 mM stock solution:
    - Calculation:
      - Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)
      - Mass (mg) = 10 mmol/L x 0.001 L x 360.32 g/mol x 1000 mg/g
      - Mass (mg) = 3.6032 mg
- Dissolution:
  - Add the calculated volume of DMSO to the vial containing the CA-170 powder. For the example above, add 1 mL of DMSO.
  - Cap the vial securely.
  - Vortex the solution until the CA-170 is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be required to facilitate dissolution, as some sources suggest ultrasonic and warming may be needed.[8]
- Aliquoting and Storage:
  - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
  - Store the aliquots at -20°C or -80°C for long-term storage.
  - For short-term storage, 4°C is acceptable for a limited time.[1]

#### Storage Recommendations:



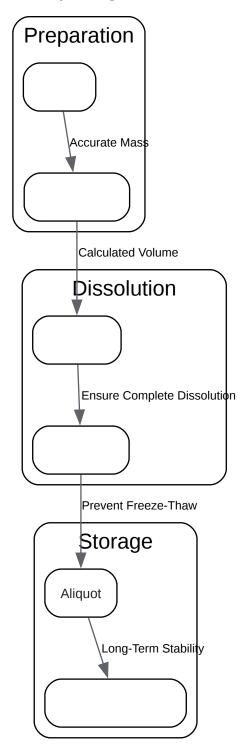
Condition	Duration	Source
Solid Powder at -20°C	Up to 3 years	[5][6][7]
Solid Powder at 4°C	Up to 2 years	[5][8]
In Solvent at -80°C	6 months to 1 year	[1][5][7]
In Solvent at -20°C	1 to 6 months	[1][5][7]

# Visualizing the Workflow

The following diagram illustrates the key steps in the preparation of a CA-170 stock solution.



## Workflow for Preparing CA-170 Stock Solution



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Caption: A flowchart outlining the key steps for preparing a CA-170 stock solution.



## **Signaling Pathway of CA-170**

CA-170 is designed to inhibit the PD-L1 and VISTA immune checkpoint pathways. By blocking these interactions, CA-170 aims to restore T-cell activation and enhance the anti-tumor immune response.

Antigen Presenting Cell (APC)

PD-L1

VISTA

Inhibitory Signal

T-Cell

T-Cell Inhibition

Simplified Signaling Pathway of CA-170

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T-Cell Activation

Caption: The inhibitory action of CA-170 on the PD-L1 and VISTA signaling pathways.



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